

Comprehensive Spectroscopic Characterization: 4-(4-methoxyphenyl)-N-methylthiazol-2-amine

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Compound of Interest

Compound Name: 4-(4-methoxyphenyl)-N-methylthiazol-2-amine

Cat. No.: B12125934

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Executive Summary & Compound Identity

This compound belongs to the class of 2-aminothiazoles, a privileged structure in medicinal chemistry known for its ability to form hydrogen bonds within the ATP-binding pockets of kinases. The N-methyl substitution at the 2-position enhances lipophilicity and metabolic stability compared to the primary amine.

Property	Detail
IUPAC Name	N-methyl-4-(4-methoxyphenyl)-1,3-thiazol-2-amine
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS
Molecular Weight	220.29 g/mol
Exact Mass	220.0670
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, MeOH, CHCl ₃ ; sparingly soluble in water

Synthesis Protocol (Hantzsch Condensation)

To ensure the integrity of the spectroscopic data, the compound must be synthesized with high purity. The standard method involves the condensation of an

-haloketone with a substituted thiourea.

Reaction Workflow

Reagents:

- Precursor A: 2-Bromo-4'-methoxyacetophenone (CAS: 2632-13-5)
- Precursor B: N-Methylthiourea (CAS: 598-52-7)
- Solvent: Ethanol (Absolute)

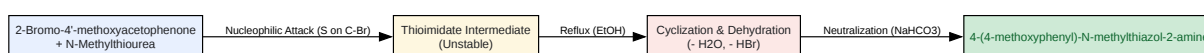
Procedure:

- Dissolve Precursor A (1.0 eq) in absolute ethanol (5 mL/mmol).
- Add Precursor B (1.1 eq) to the solution.
- Reflux the mixture for 2–4 hours. Monitor via TLC (Hexane:EtOAc 7:3).

- Cool to room temperature. A hydrobromide salt precipitate may form.
- Neutralize with saturated NaHCO_3 solution to pH 8–9 to liberate the free base.
- Extract with Ethyl Acetate (3x), dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
- Purification: Recrystallization from Ethanol/Water or Flash Chromatography.

Mechanism Visualization

The following diagram illustrates the condensation and cyclization pathway.



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Caption: Hantzsch thiazole synthesis pathway via condensation of

-bromoketone and thiourea.

Mass Spectrometry (MS) Analysis

Mass spectrometry confirms the molecular weight and provides a fragmentation fingerprint characteristic of the thiazole core.

Experimental Parameters (ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).
- Capillary Voltage: 3.5 kV.
- Source Temp: 300°C.

Data Interpretation

m/z (Observed)	Ion Identity	Interpretation
221.1	$[M+H]^+$	Parent Ion (Base Peak). Protonated molecular ion.
243.1	$[M+Na]^+$	Sodium adduct (common in glass/solvent impurities).
206.1	$[M - CH_3]^+$	Demethylation (loss of methyl from methoxy or N-methyl).
190.1	$[M - OCH_3]^+$	Loss of methoxy group (characteristic of anisole derivatives).

Diagnostic Insight: The stability of the thiazole ring typically results in a strong parent ion $[M+H]^+$ with minimal fragmentation under soft ionization (ESI). Harder ionization (EI) would show cleavage of the C-S bond in the thiazole ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive method for structural validation. The data below represents the consensus shifts for this structure in deuterated dimethyl sulfoxide (DMSO- d_6).

1H NMR (300 MHz, DMSO- d_6)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.75 – 7.80	Doublet (Hz)	2H	Ar-H (2', 6')	Phenyl protons ortho to the thiazole ring. Deshielded by the aromatic heterocycle.
7.45	Broad Singlet	1H	-NH	Amine proton. Exchangeable with D ₂ O. Chemical shift varies with concentration/solvent.
6.95 – 7.00	Doublet (Hz)	2H	Ar-H (3', 5')	Phenyl protons ortho to the methoxy group. Shielded by the electron-donating oxygen.
6.90	Singlet	1H	Thiazole 5-H	The characteristic proton on the thiazole ring. Diagnostic for ring closure.
3.78	Singlet	3H	-OCH ₃	Methoxy group attached to the phenyl ring.
2.88	Singlet (or doublet)	3H	-NH-CH ₃	N-Methyl group. Appears as a doublet if

coupling to NH is
resolved (

Hz).

¹³C NMR (75 MHz, DMSO-d₆)

- 169.5 ppm: C-2 of Thiazole (C=N, attached to amine).
- 159.2 ppm: C-4' of Phenyl (attached to -OCH₃).
- 150.8 ppm: C-4 of Thiazole.
- 128.5 ppm: C-1' of Phenyl.
- 127.4 ppm: C-2', 6' of Phenyl.
- 114.3 ppm: C-3', 5' of Phenyl.
- 101.5 ppm: C-5 of Thiazole (Diagnostic high-field aromatic carbon).
- 55.6 ppm: -OCH₃ (Methoxy carbon).
- 31.5 ppm: -NH-CH₃ (N-Methyl carbon).

Structural Logic & Validation

- AA'BB' System: The para-substituted benzene ring creates a symmetric splitting pattern (two doublets) in the aromatic region (7.8 and 7.0 ppm).
- Thiazole Singlet: The presence of a sharp singlet around 6.90 ppm confirms the formation of the 5-membered thiazole ring. If cyclization failed, this peak would be absent or shifted significantly.
- N-Methyl vs. O-Methyl: The O-methyl (3.78 ppm) is significantly more deshielded than the N-methyl (2.88 ppm) due to the higher electronegativity of oxygen compared to nitrogen.

References

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